

Application Note: Long-Term Stability of BRD7552 in DMSO

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Compound of Interest

Compound Name: BRD7552

Cat. No.: B10768248

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BRD7552 is a small molecule inducer of Pancreatic and Duodenal Homeobox 1 (PDX1), a critical transcription factor in pancreatic development and β -cell function.^{[1][2]} It has been identified as a tool for studying β -cell transdifferentiation and has potential applications in diabetes research.^{[1][3]} Researchers frequently utilize Dimethyl Sulfoxide (DMSO) as a solvent for **BRD7552** in in-vitro studies due to its high solubility.^{[1][2]} This document provides a comprehensive overview of the known stability of **BRD7552** in DMSO and outlines detailed protocols for assessing its long-term stability.

Chemical Properties of **BRD7552**

A summary of the key chemical properties of **BRD7552** is provided in the table below.

Property	Value	Reference
Molecular Formula	C33H33N3O15	[1]
Molecular Weight	711.63 g/mol	[1]
CAS Number	1137359-47-7	[1]
Appearance	White to off-white solid	[2]
Solubility in DMSO	≥71.2 mg/mL	[1]
Storage (Solid)	-20°C for 3 years, 4°C for 2 years	[2]
Storage (in DMSO)	-80°C for 6 months, -20°C for 1 month	[2]

Assessing the Long-Term Stability of BRD7552 in DMSO

While specific long-term stability data for **BRD7552** in DMSO is not extensively published, general principles of small molecule stability in DMSO can be applied. The stability of compounds in DMSO can be affected by factors such as storage temperature, freeze-thaw cycles, water content, and exposure to light.[4][5][6][7] Therefore, it is crucial for researchers to empirically determine the stability of **BRD7552** under their specific experimental and storage conditions.

The following sections provide detailed protocols for conducting a comprehensive stability assessment of **BRD7552** in DMSO.

Experimental Protocols

Protocol 1: Preparation of BRD7552 Stock Solutions in DMSO

This protocol describes the preparation of a concentrated stock solution of **BRD7552** in DMSO, which will be used for subsequent stability studies.

Materials:

- **BRD7552** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibrate Reagents:** Allow the **BRD7552** solid and anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh the desired amount of **BRD7552** solid using a calibrated analytical balance.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **BRD7552** to achieve the desired stock concentration (e.g., 10 mM).
- **Solubilization:** Vortex the solution thoroughly. If necessary, use a sonicator to aid dissolution. [\[2\]](#)
- **Aliquoting:** Aliquot the stock solution into sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles of the main stock.
- **Storage:** Store the aliquots at the recommended temperatures (-20°C for short-term or -80°C for long-term storage). [\[2\]](#)

Protocol 2: Time-Course Stability Study Using HPLC-UV

This protocol outlines a High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection method to quantify the amount of intact **BRD7552** over time.

Materials:

- **BRD7552** in DMSO stock solution (from Protocol 1)
- HPLC system with a UV detector
- Reversed-phase C18 column
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid or trifluoroacetic acid (optional, for mobile phase modification)
- Autosampler vials

Procedure:

- Experimental Setup:
 - Prepare multiple aliquots of the **BRD7552** stock solution.
 - Store the aliquots under different conditions to be tested (e.g., -80°C, -20°C, 4°C, room temperature, and protected from light).
- Time Points: Designate specific time points for analysis (e.g., Day 0, Week 1, Week 2, Week 4, Week 8, etc.).
- Sample Preparation for Analysis (at each time point):
 - Thaw one aliquot from each storage condition.
 - Prepare a working solution by diluting the stock solution in the initial mobile phase composition.
- HPLC Analysis:
 - Method Development: Develop a stability-indicating HPLC method capable of separating **BRD7552** from potential degradation products.^{[8][9][10]} This typically involves optimizing

the mobile phase composition (e.g., a gradient of water and acetonitrile with an acid modifier) and flow rate.

- Injection: Inject the prepared samples onto the HPLC system.
- Detection: Monitor the elution profile using a UV detector at a wavelength where **BRD7552** has maximum absorbance.
- Data Analysis:
 - Integrate the peak area of **BRD7552** at each time point.
 - Calculate the percentage of remaining **BRD7552** relative to the initial time point (Day 0).
 - Plot the percentage of remaining **BRD7552** against time for each storage condition.

Protocol 3: Identification of Degradation Products by LC-MS

This protocol uses Liquid Chromatography-Mass Spectrometry (LC-MS) to identify potential degradation products of **BRD7552**.

Materials:

- Aged **BRD7552** samples from the time-course study
- LC-MS system (e.g., with ESI or APCI source)
- Reversed-phase C18 column
- HPLC-grade mobile phase solvents (as in Protocol 2)

Procedure:

- Sample Analysis:
 - Inject the aged **BRD7552** samples that show significant degradation (based on HPLC-UV results) into the LC-MS system.

- Mass Spectrometry:
 - Acquire mass spectra for the parent compound (**BRD7552**) and any new peaks that appear in the chromatogram of the degraded samples.
- Data Interpretation:
 - Determine the mass-to-charge ratio (m/z) of the potential degradation products.
 - Propose potential structures for the degradation products based on the mass difference from the parent compound and known chemical degradation pathways (e.g., hydrolysis, oxidation).[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Data Presentation

The quantitative data from the stability studies should be summarized in tables for clear comparison.

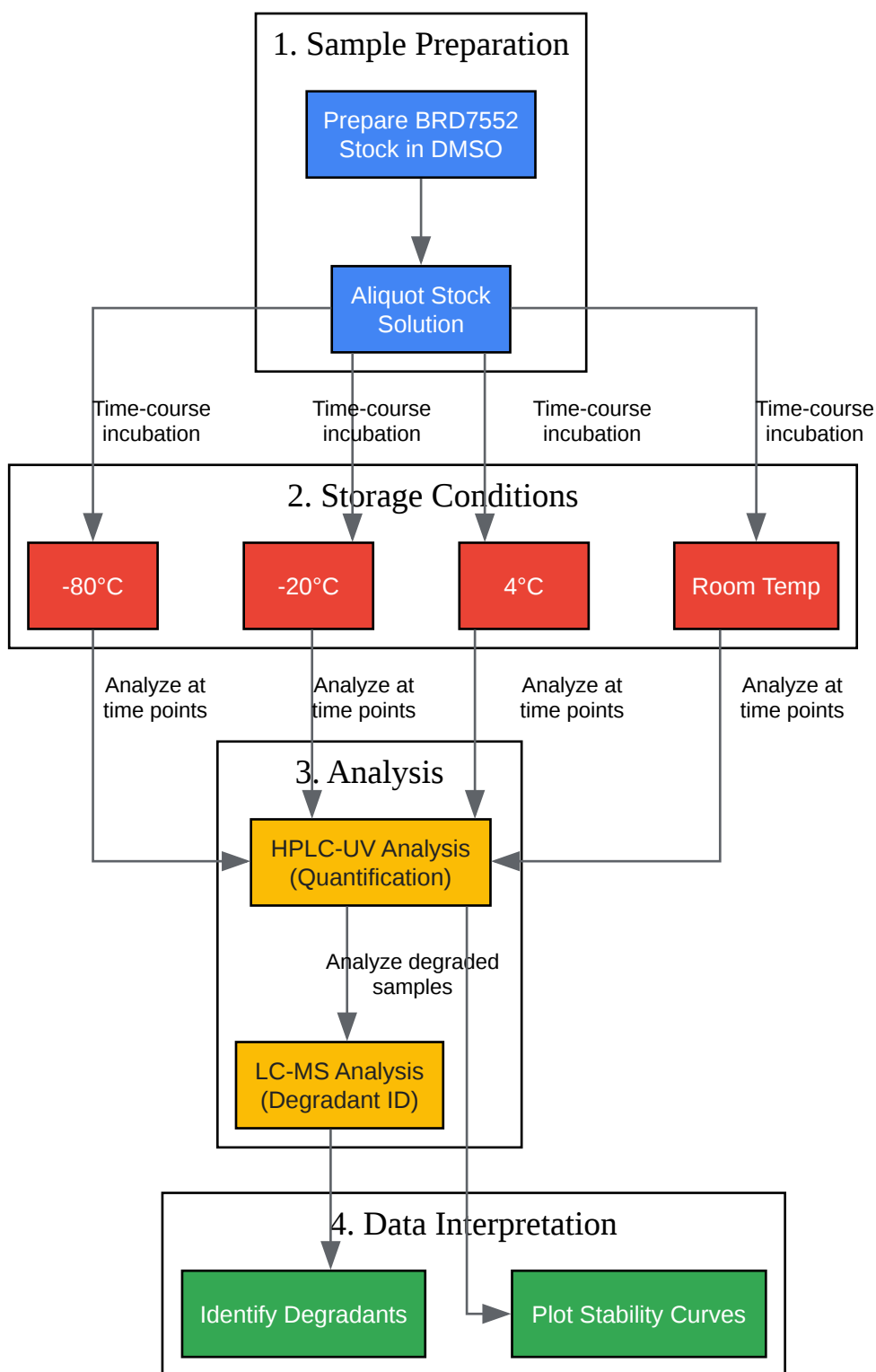
Table 1: Long-Term Stability of **BRD7552** in DMSO at Various Temperatures (Example Data)

Time Point	% Remaining BRD7552 at -80°C	% Remaining BRD7552 at -20°C	% Remaining BRD7552 at 4°C	% Remaining BRD7552 at Room Temp.
Day 0	100%	100%	100%	100%
Week 1				
Week 2				
Week 4				
Week 8				

Table 2: Freeze-Thaw Stability of **BRD7552** in DMSO (Example Data)

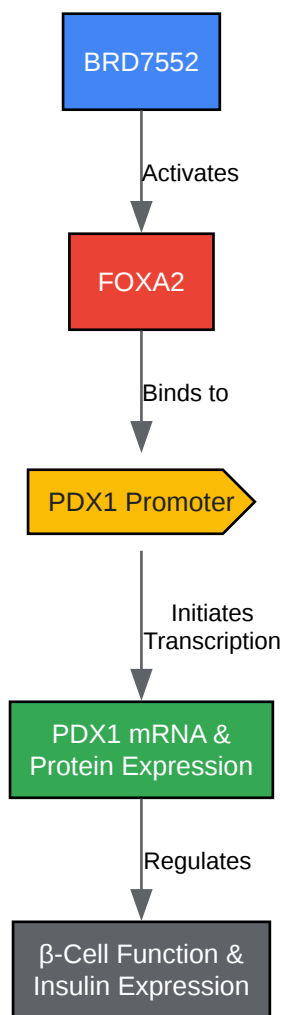
Number of Freeze-Thaw Cycles	% Remaining BRD7552
0	100%
1	
3	
5	
10	

Visualizations



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Workflow for assessing **BRD7552** stability in DMSO.



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BRD7552 signaling pathway for PDX1 induction.

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